

Key suppliers and purity levels of hexanoyl chloride for research.

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Compound of Interest

Compound Name: Hexanoyl chloride

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A Technical Guide to Hexanoyl Chloride for Research Applications

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the procurement and application of **hexanoyl chloride** in a research context. **Hexanoyl chloride** is a versatile acylating agent widely utilized in organic synthesis, particularly in the development of pharmaceuticals and other bioactive molecules.^[1] Its utility lies in its ability to introduce a hexanoyl group into various structures, a common motif in many biologically active compounds. This guide outlines key suppliers, typical purity levels, and a detailed experimental protocol for a representative N-acylation reaction.

Key Suppliers and Purity Levels of Hexanoyl Chloride

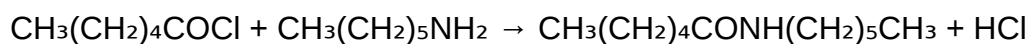
The selection of a suitable supplier and purity grade is a critical first step in any research project. For reproducible and reliable results, it is imperative to use well-characterized reagents. The following table summarizes prominent suppliers of **hexanoyl chloride** and the typical purity levels they offer for research purposes.

Supplier	Purity Level(s)	Notes
Sigma-Aldrich	≥97%, ≥98.0% (GC)	A major supplier with multiple purity grades available.[2][3]
TCI America	>98.0% (GC)	Offers high-purity hexanoyl chloride suitable for most research applications.[4]
Chem-Impex	≥98% (Assay by titration, GC)	Provides research-grade hexanoyl chloride.[1]
Larodan	>99%	Specializes in high-purity lipids and related reagents.[5]
Novaphene	Commercial Grade	Higher purity and customized grades may be available upon request.[6]
NINGBO INNO PHARMCHEM	99.0% MIN	A key manufacturer in China offering high-purity hexanoyl chloride.[7]

Experimental Protocol: Synthesis of N-Hexylhexanamide

This section details a representative experimental protocol for the N-acylation of a primary amine with **hexanoyl chloride**. The synthesis of N-hexylhexanamide from hexylamine serves as a practical example of the reactivity of **hexanoyl chloride** and the general procedures involved in its handling and use.

Reaction Scheme:



Materials:

- **Hexanoyl chloride** (≥98%)

- Hexylamine ($\geq 98\%$)
- Anhydrous dichloromethane (DCM)
- Triethylamine (Et_3N)
- Deionized water
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

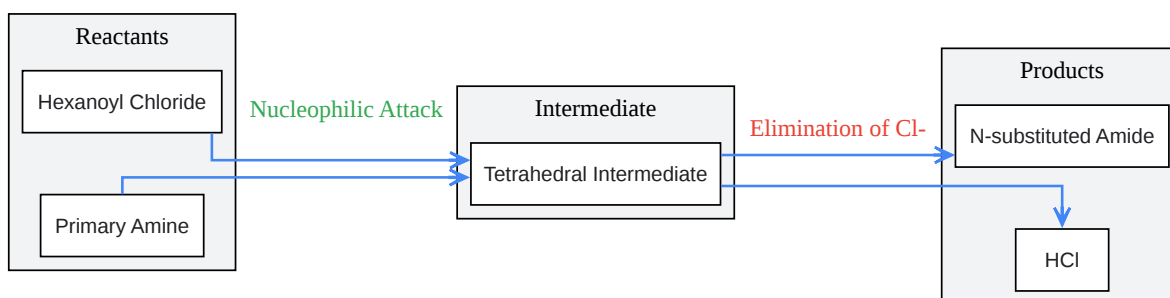
Procedure:

- **Reaction Setup:** In a flame-dried 100 mL round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve hexylamine (1.0 eq) and triethylamine (1.2 eq) in anhydrous dichloromethane (DCM).
- **Cooling:** Cool the solution to $0\text{ }^\circ\text{C}$ using an ice bath.
- **Addition of **Hexanoyl Chloride**:** Dissolve **hexanoyl chloride** (1.1 eq) in a minimal amount of anhydrous DCM and add it to the dropping funnel. Add the **hexanoyl chloride** solution dropwise to the stirred amine solution at $0\text{ }^\circ\text{C}$ over 15-20 minutes.

- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
 - Quench the reaction by adding deionized water.
 - Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated aqueous NaHCO_3 solution and brine.
 - Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .
- Purification:
 - Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
 - The crude N-hexylhexanamide can be further purified by column chromatography on silica gel if necessary.

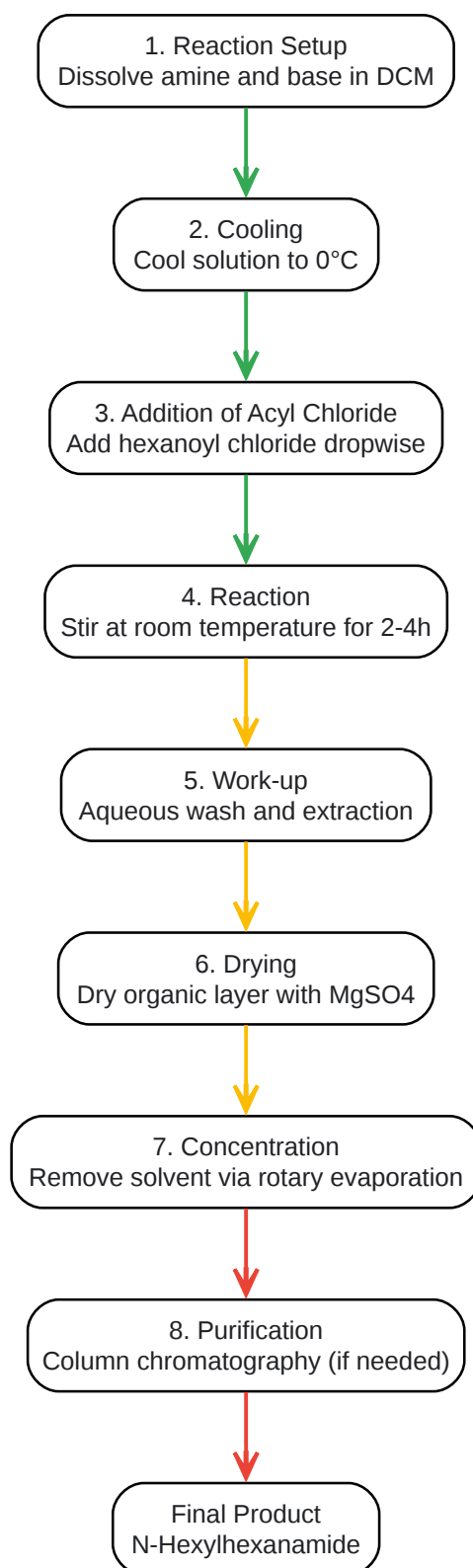
Visualizing the Reaction and Workflow

To better understand the chemical transformation and the experimental process, the following diagrams are provided.



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Caption: Nucleophilic addition-elimination mechanism for the reaction of **hexanoyl chloride** with a primary amine.



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Caption: Experimental workflow for the synthesis of N-hexylhexanamide.

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